NPS ALX Compound 4a quality control and purity assessment

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Compound of Interest

Compound Name:	*NPS ALX Compound 4a*
Cat. No.:	*B1139190*

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Technical Support Center: NPS ALX Compound 4a

Welcome to the technical support center for **NPS ALX Compound 4a**. This resource is designed for researchers, scientists, and drug development professionals, providing essential information on quality control, purity assessment, and troubleshooting for experiments involving this potent and selective 5-HT6 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **NPS ALX Compound 4a** and what is its primary mechanism of action?

A1: **NPS ALX Compound 4a** is a potent and selective antagonist of the 5-hydroxytryptamine-6 (5-HT6) receptor, with a reported IC50 of 7.2 nM and a Ki of 0.2 nM.[1][2][3][4][5][6] As a 5-HT6 receptor antagonist, it blocks the binding of the endogenous ligand serotonin, thereby inhibiting the receptor's activity. This receptor is almost exclusively found in the brain and is involved in regulating mood, cognition, and memory. By blocking the 5-HT6 receptor, **NPS ALX Compound 4a** can influence the release of other neurotransmitters like acetylcholine and glutamate, which are crucial for learning and memory.

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Q2: What are the recommended storage conditions for **NPS ALX Compound 4a**?

A2: For long-term stability, **NPS ALX Compound 4a** powder should be stored at -20°C for up to three years, or at 4°C for up to two years. Stock solutions, particularly in DMSO, should be used as fresh as possible, and long-term storage of solutions is generally not recommended.[7] If storage of a stock solution is necessary, it should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or colder.

Q3: What is the recommended solvent for dissolving **NPS ALX Compound 4a**?

A3: **NPS ALX Compound 4a** dihydrochloride is soluble in DMSO up to 100 mM.[8][9] For cell-based assays, it is common practice to prepare a high-concentration stock solution in DMSO and then dilute it into the aqueous assay buffer to the final desired concentration.

Q4: What level of purity should I expect for **NPS ALX Compound 4a**?

A4: Commercially available **NPS ALX Compound 4a** dihydrochloride typically has a purity of ≥98% or ≥99%, as determined by High-Performance Liquid Chromatography (HPLC).[8][9][10][11] It is always recommended to refer to the Certificate of Analysis (CoA) for batch-specific purity data.

Quality Control and Purity Assessment

Ensuring the quality and purity of **NPS ALX Compound 4a** is critical for obtaining reliable and reproducible experimental results. Below are summaries of common analytical techniques used for this purpose.

Data Presentation: Physicochemical and Purity Data

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Parameter	Value	Source
Chemical Name	6-(Hexahydropyrrolo[1,2-a]pyrazin-2(1H)-yl)-1-(1-naphthalenylsulfonyl)-1H-indole dihydrochloride	[10]
Molecular Formula	C25H25N3O2S·2HCl	[8]
Molecular Weight	504.47 g/mol	[8][12][13]
Appearance	Pale yellow solid	[7]
Purity (Typical)	≥98% or ≥99% (by HPLC)	[8][9][10][11]
Solubility	Soluble in DMSO to 100 mM	[8][9]
Storage (Powder)	-20°C (3 years), 4°C (2 years)	

Experimental Protocols

The following are representative protocols for assessing the purity and identity of **NPS ALX Compound 4a**.

Protocol 1: Purity Assessment by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This method is suitable for the routine purity analysis of **NPS ALX Compound 4a** and for separating it from less polar impurities.

- Instrumentation: HPLC system with a UV detector, a C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 280 nm.
- Sample Preparation:

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- Prepare a stock solution of 1 mg/mL **NPS ALX Compound 4a** in DMSO.
- Dilute the stock solution to 0.1 mg/mL with the initial mobile phase composition.
- Filter the sample through a 0.45 µm syringe filter before injection.

- Procedure:
  - Equilibrate the column with the initial mobile phase until a stable baseline is achieved.
  - Inject 10 µL of the prepared sample.
  - Run the gradient elution to separate the compound from any impurities.
  - Calculate the purity by determining the area percentage of the main peak relative to the total area of all peaks.

Protocol 2: Identity Confirmation by Mass Spectrometry (MS)

This protocol is for confirming the molecular weight of **NPS ALX Compound 4a**.

- Instrumentation: A mass spectrometer with an electrospray ionization (ESI) source, which can be coupled to an LC system (LC-MS).
- Sample Preparation:
  - Prepare a dilute solution of **NPS ALX Compound 4a** (approximately 10 µg/mL) in a suitable solvent like methanol or acetonitrile.
  - If using LC-MS, the sample can be prepared as described in the HPLC protocol.
- Procedure:
  - Infuse the sample directly into the ESI source or inject it into the LC-MS system.
  - Acquire the mass spectrum in positive ion mode.
  - Look for the protonated molecule [M+H]+, which should correspond to the molecular weight of the free base plus the mass of a proton.

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Protocol 3: Structural Verification by Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

This method provides detailed information about the chemical structure of the compound.

- Instrumentation: A high-resolution NMR spectrometer.
- Sample Preparation:
  - Dissolve 5-10 mg of **NPS ALX Compound 4a** in a suitable deuterated solvent (e.g., DMSO-d6).
  - Transfer the solution to an NMR tube.
- Procedure:
  - Acquire the ^{1}H NMR spectrum according to the instrument's standard procedures.
  - Process the data (Fourier transform, phase correction, and baseline correction).
  - Analyze the chemical shifts, integration, and splitting patterns of the peaks to confirm that the spectrum is consistent with the known structure of **NPS ALX Compound 4a**.

Troubleshooting Guides

Issue 1: Compound Precipitation in Aqueous Buffer

- Symptom: After diluting a DMSO stock solution of **NPS ALX Compound 4a** into an aqueous buffer for an experiment, a precipitate is observed.
- Possible Cause: The final concentration of the compound exceeds its solubility limit in the aqueous buffer. The percentage of DMSO in the final solution may be too low to maintain solubility.
- Solutions:
  - Lower the final concentration: Try performing the experiment with a lower final concentration of **NPS ALX Compound 4a**.

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- Increase DMSO concentration: A slightly higher final concentration of DMSO (e.g., up to 0.5%) might be necessary to keep the compound in solution. Always include a vehicle control with the same final DMSO concentration to ensure it does not affect your experimental results.
- Use a different solvent system: For some applications, a co-solvent system or a formulation with solubility-enhancing excipients might be considered.

Issue 2: Inconsistent or No Activity in Cell-Based Assays

- Symptom: In a 5-HT6 receptor functional assay (e.g., a cAMP assay), **NPS ALX Compound 4a** shows variable or no antagonistic activity.
- Possible Causes:
  - Compound Degradation: The compound may have degraded due to improper storage or handling.
  - Low Receptor Expression: The cells used in the assay may have a very low expression level of the 5-HT6 receptor, leading to a small signal window that makes it difficult to detect antagonism.
  - Assay Conditions: The concentration of the agonist used to stimulate the receptor might be too high, making it difficult for the antagonist to compete effectively.
- Solutions:
  - Use a fresh sample: Prepare a new stock solution from a freshly opened vial of the compound.
  - Verify receptor expression: Confirm the expression of the 5-HT6 receptor in your cell line using a validated method.
  - Optimize agonist concentration: Perform an agonist dose-response curve to determine the EC50 and EC80 values. For antagonist assays, use an agonist concentration at or near the EC80 to ensure a robust but surmountable signal.

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- Include a positive control: Use a known 5-HT6 receptor antagonist as a positive control to validate the assay system.

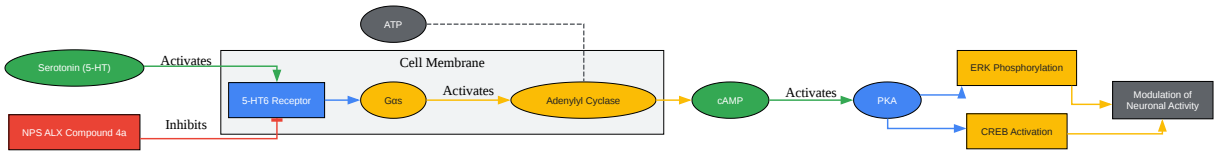
Issue 3: Unexpected Peaks in HPLC Chromatogram

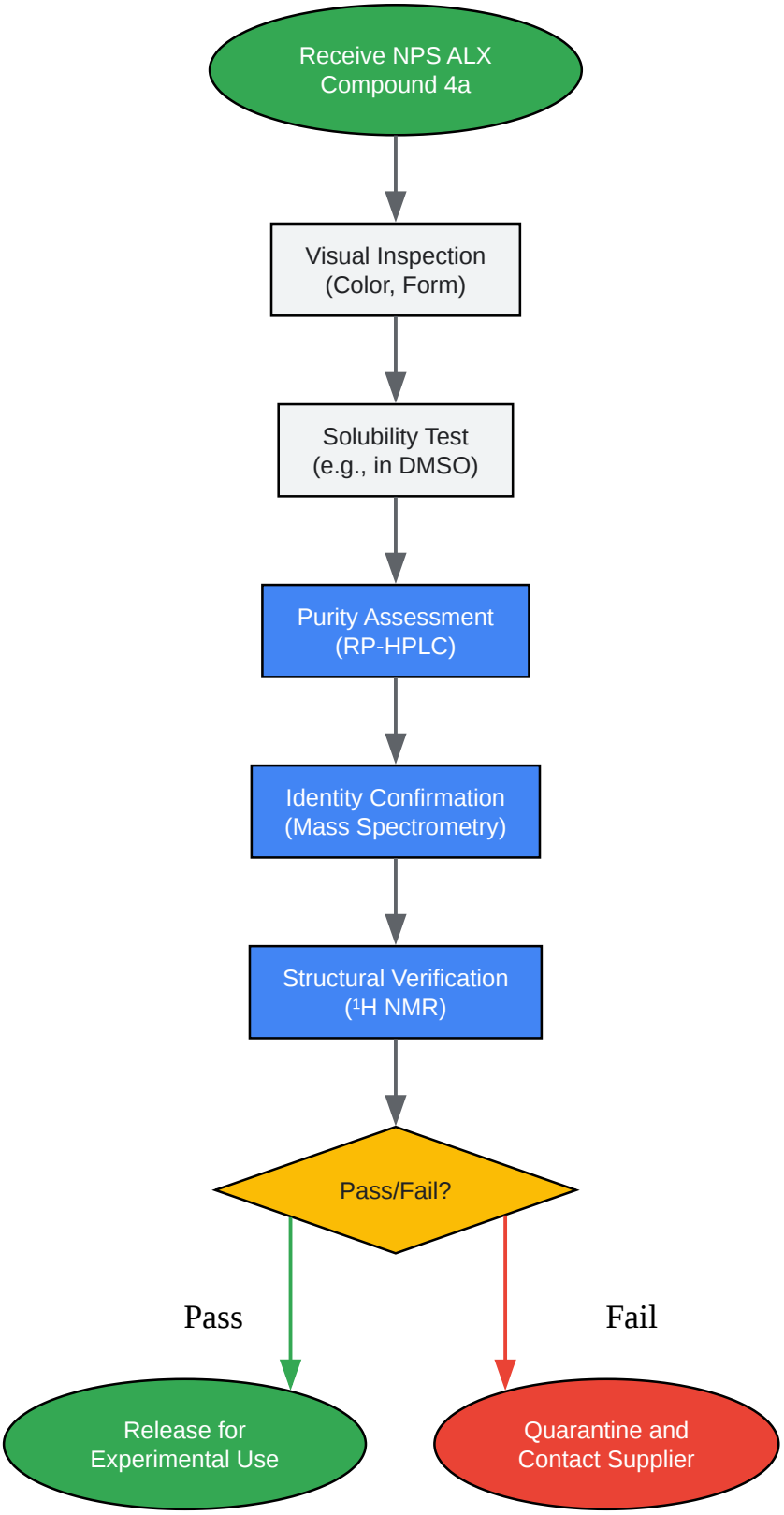
- Symptom: During HPLC purity analysis, unexpected peaks are observed in the chromatogram.
- Possible Causes:
  - Contaminated mobile phase or solvent: Impurities in the solvents used for the mobile phase or sample preparation can appear as peaks.
  - Sample degradation: The compound may have degraded, leading to the formation of new impurities.
  - Injector or column contamination: Carryover from previous injections can introduce extraneous peaks.
- Solutions:
  - Use high-purity solvents: Always use HPLC-grade solvents for mobile phase and sample preparation.
  - Analyze a fresh sample: Prepare and analyze a sample from a new vial of the compound to check for degradation.
  - Run a blank injection: Inject the sample solvent alone to see if any peaks are coming from the solvent or carryover.
  - Clean the injector and column: If carryover is suspected, follow the manufacturer's instructions for cleaning the injector and flushing the column.

Visualizations

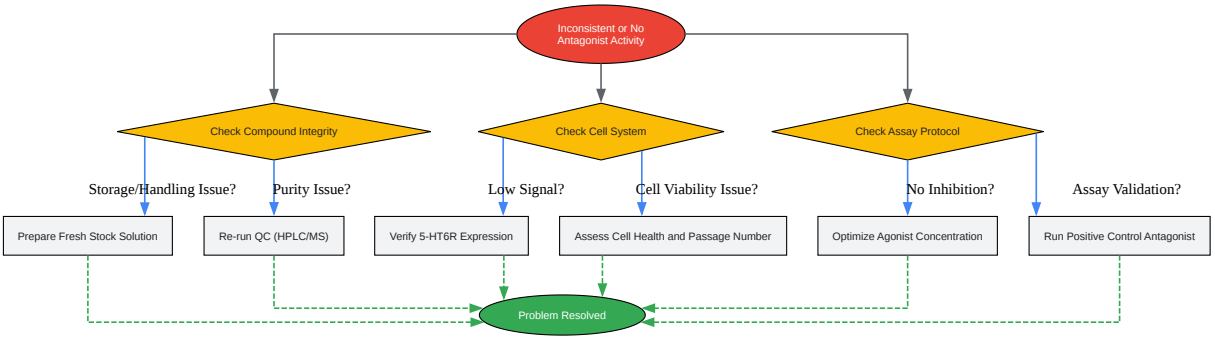
5-HT6 Receptor Signaling Pathway

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ATP
Serotonin (5-HT)
Activates
Cell Membrane
5-HT6 Receptor
Gαs
Activates
Adenylyl Cyclase
cAMP
Activates
PKA
ERK Phosphorylation
Modulation of Neuronal Activity
CREB Activation
NPS ALX Compound 4a
Inhibits



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